

Technical Guide: 2-Bromoacrylonitrile Purity and Assay Standardization

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Compound of Interest

Compound Name: 2-Bromoacrylonitrile

CAS No.: 920-34-3

Cat. No.: B1583452

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Executive Summary

2-Bromoacrylonitrile (2-BAN, CAS: 920-34-3) is a high-value, reactive intermediate utilized in the synthesis of functionalized polymers and pharmaceutical heterocycles (e.g., thiazoles via Hantzsch synthesis). Its utility is defined by its dual reactivity: the electrophilic nitrile group and the vinylic bromide. However, this reactivity renders it susceptible to spontaneous polymerization and hydrolysis.

This guide establishes a unified analytical control strategy. Unlike generic certificates of analysis, we prioritize quantitative NMR (qNMR) as the primary reference standard for absolute purity and Gas Chromatography (GC-FID) for routine process control. We also address the critical, often overlooked aspect of E/Z isomerism, which significantly impacts reaction kinetics in stereoselective syntheses.

Chemical Profile & Critical Quality Attributes (CQAs)

Identity and Physicochemical Properties[1]

- IUPAC Name: 2-Bromo-2-propenenitrile[1]

- Molecular Formula: C

H

BrN[1]

- Molecular Weight: 131.96 g/mol [1]
- Boiling Point: 113–117 °C (at 760 mmHg)
- Density: 1.66 g/cm³
- Safety Classification: Lachrymator, Flammable Liquid (FP ~29°C), Acute Toxin. Handle only in a fume hood.

Impurity Profile & Degradation Pathways

The purity of 2-BAN is compromised by three main vectors:

- Isomeric Heterogeneity: Commercial 2-BAN is typically a mixture of Z and E isomers. The ratio varies by synthesis route (e.g., dehydrobromination of 2,3-dibromopropionitrile).
- Polymerization: Without stabilization (typically Phenothiazine or Hydroquinone), 2-BAN forms insoluble poly(**2-bromoacrylonitrile**).
- Hydrolysis: Moisture exposure leads to the formation of 2-bromoacrylamide or release of HBr/HCN.

Table 1: Critical Quality Attributes (CQAs)

Attribute	Specification Target	Analytical Method	Rationale
Assay (Absolute)	$\geq 98.0\%$ w/w	qNMR	Eliminates need for unavailable reference standards.
GC Purity	$\geq 99.0\%$ (Area %)	GC-FID	Detects volatile organic impurities (VOIs).
E/Z Ratio	Report Value	^1H NMR / GC	Isomers may react at different rates.
Stabilizer	50–200 ppm	HPLC-UV	Prevents runaway polymerization during storage.
Moisture	$\leq 0.5\%$	Karl Fischer	Prevents hydrolysis and corrosion.

Analytical Methodologies

Primary Reference Method: Quantitative NMR (qNMR)

Expert Insight: GC methods often require a high-purity reference standard, which degrades over time. qNMR is a primary ratio method, meaning purity is determined relative to a stable internal standard (e.g., Dimethyl sulfone or TCNB), rendering it self-validating.

Protocol:

- Internal Standard (IS): Select 1,3,5-Trimethoxybenzene (High purity, non-volatile, distinct singlet at ~ 6.1 ppm) or Dimethyl sulfone (Singlet at ~ 3.0 ppm).
- Solvent: CDCl_3

(Avoid DMSO-d_6 if possible to prevent potential reactivity/heating).

- Sample Prep: Weigh ~20 mg of 2-BAN and ~10 mg of IS (precision ± 0.01 mg) into a vial. Dissolve in 0.7 mL CDCl₃

. Transfer to NMR tube.[2]

- Acquisition Parameters:
 - Pulse Angle: 90°[3]
 - Relaxation Delay (d1): ≥ 30 seconds (Must be > 5

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of the slowest nucleus).

- Scans: 16 or 32.
- Spectral Width: -2 to 14 ppm.

Integration Strategy:

- 2-BAN Signals: Two geminal vinylic protons appear as doublets (J ~2-3 Hz) around 6.3–7.0 ppm.

- Calculation:

Where

= Integral,

= Number of protons,

= Molar mass,

= Mass weighed.[2][4]

Routine Control Method: GC-FID

Expert Insight: A polar column (PEG/Wax) is recommended to separate the polar nitrile from non-polar brominated byproducts.

Instrument Conditions:

- Column: DB-WAX UI or equivalent (30 m
0.32 mm
0.25 μ m).
- Carrier Gas: Helium @ 1.5 mL/min (Constant Flow).
- Inlet: Split ratio 50:1, Temperature 200 °C.
- Detector (FID): 250 °C.
- Oven Program:
 - Hold 50 °C for 2 min.
 - Ramp 10 °C/min to 150 °C.
 - Ramp 25 °C/min to 220 °C.
 - Hold 5 min.

System Suitability:

- Resolution: The E and Z isomers should be partially or fully resolved. If resolved, integrate both for total assay.
- Tailing Factor: < 1.5 for the main peak.

Stabilizer Quantification (HPLC-UV)

To ensure shelf-life, the inhibitor (e.g., Phenothiazine) must be quantified.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus), 150 mm
4.6 mm, 3.5 μ m.
- Mobile Phase: Isocratic Acetonitrile:Water (60:40) + 0.1% H

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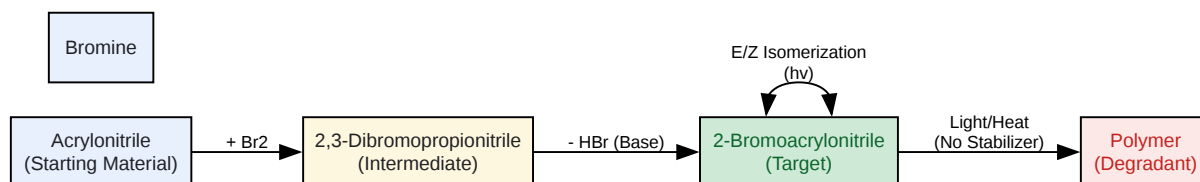
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- Detection: UV @ 254 nm (Phenothiazine has strong absorbance here).
- Flow: 1.0 mL/min.

Visualizations

Impurity Formation & Synthesis Pathway

The following diagram illustrates the origin of common impurities and the divergence of E/Z isomers.

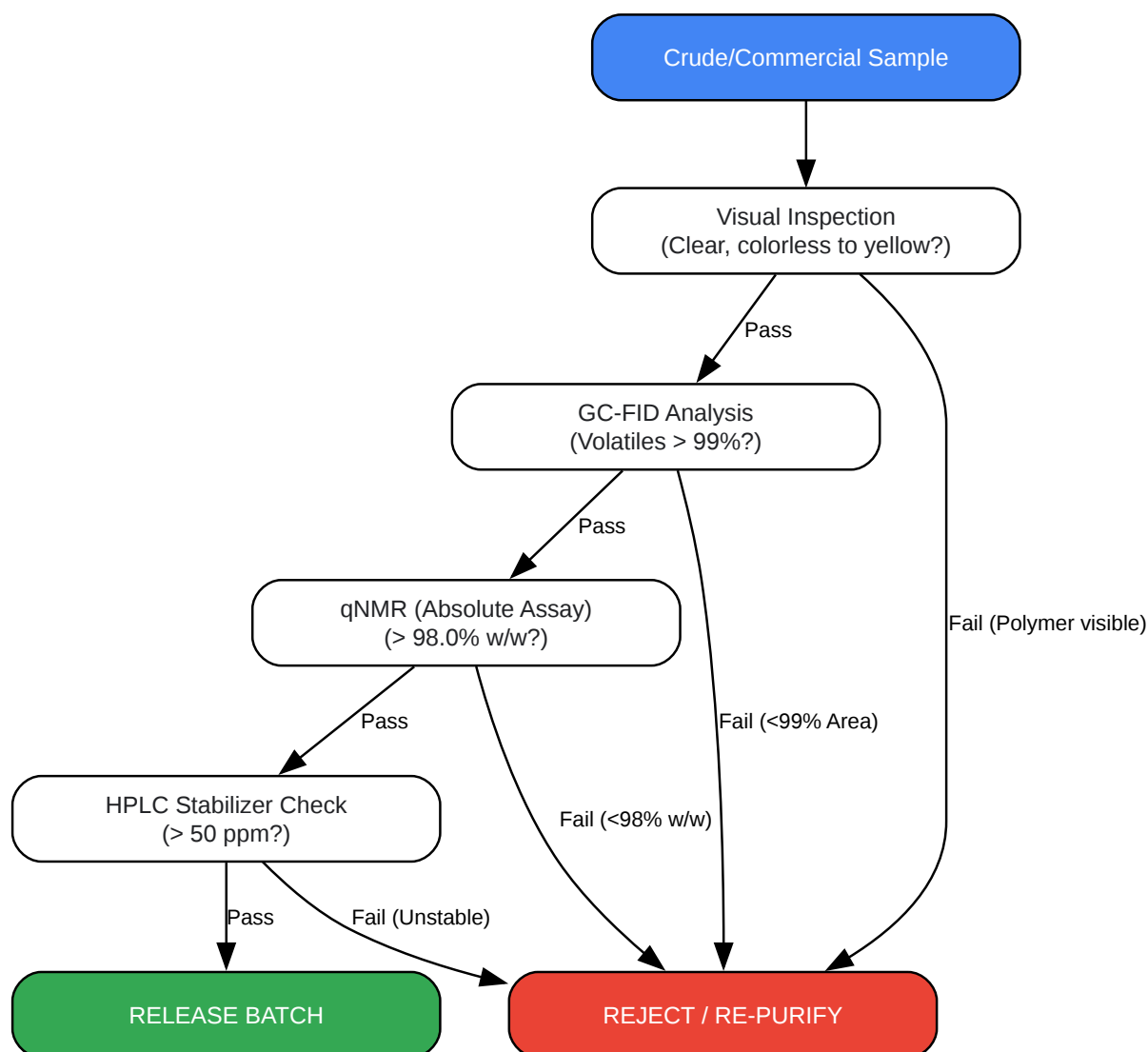


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Caption: Synthesis of 2-BAN via bromination-dehydrobromination, showing critical degradation nodes.

Analytical Decision Tree

This workflow ensures no batch is released without verifying both identity and stability.



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Caption: Step-by-step quality control workflow for **2-Bromoacrylonitrile** release.

Handling and Storage Protocols

Trustworthiness: These protocols are derived from the chemical's high reactivity and lachrymatory nature.

- Storage: Store at 2–8 °C in amber glass to prevent photo-initiated isomerization or polymerization. Ensure the cap is PTFE-lined.

- Stabilizer Maintenance: If stored > 6 months, re-test stabilizer levels via HPLC. If < 50 ppm, add fresh Phenothiazine (dissolved in minimal 2-BAN or compatible solvent) to target 200 ppm.
- Safety: 2-BAN is a potent lachrymator. All transfers must occur in a functioning fume hood. Neutralize spills immediately with 10% aqueous sodium thiosulfate.

References

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 70198, **2-Bromoacrylonitrile**. PubChem.[3][4][5] [\[Link\]](#)
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